

A Technical Guide to Non-Contact Temperature Measurement with Thermopile Arrays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AMG8380

Cat. No.: B15587400

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the fundamental principles, operational characteristics, and practical application of thermopile arrays for non-contact temperature measurement. Designed for a scientific audience, this document details the underlying physics, sensor technology, data interpretation, and experimental best practices that are critical for accurate and reliable thermal measurements in research and development settings.

Fundamental Principles

Non-contact temperature measurement with thermopile arrays is predicated on two key physical principles: black-body radiation and the Seebeck effect.

Black-Body Radiation

Any object with a temperature above absolute zero emits electromagnetic radiation, a phenomenon known as thermal radiation.^[1] An idealized physical body, referred to as a black body, absorbs all incident electromagnetic radiation, regardless of frequency or angle of incidence.^[2] This perfect absorber is also a perfect emitter, and the spectral distribution of its emitted radiation is described by Planck's Law.

Two fundamental laws derived from Planck's Law are central to understanding non-contact temperature measurement:

- Stefan-Boltzmann Law: This law states that the total energy radiated per unit surface area of a black body is directly proportional to the fourth power of its absolute temperature.^[1]
- Wien's Displacement Law: This law specifies that the wavelength at which the spectral radiance of black-body radiation is at a maximum is inversely proportional to the absolute temperature.^[1] For most ambient and physiological temperatures, this peak radiation occurs in the infrared portion of the electromagnetic spectrum.^[1]

Real-world objects are not perfect black bodies and emit radiation with a lower efficiency, a property quantified by their emissivity (ϵ). Emissivity is the ratio of the energy radiated by a particular material to the energy radiated by a black body at the same temperature.^[3] Accurate non-contact temperature measurement necessitates knowledge of the target object's emissivity.

The Seebeck Effect

The Seebeck effect is a thermoelectric phenomenon where a temperature difference between two dissimilar electrical conductors or semiconductors produces a voltage difference between the two substances.^{[4][5]} This voltage is proportional to the temperature gradient and is the foundational principle behind thermocouples.^[5] The magnitude of the induced voltage for a given temperature difference is determined by the Seebeck coefficient of the materials, typically measured in microvolts per Kelvin ($\mu\text{V/K}$).^[6]

Thermopile Array Technology

A single thermocouple produces a very small voltage, often in the microvolt range, which can be challenging to measure accurately.^[1] To amplify this signal, multiple thermocouples are connected in series to form a thermopile.^[7] In this configuration, the individual voltages of the thermocouples sum, resulting in a larger, more easily measurable output voltage.^[7]

A thermopile array is a two-dimensional grid of individual thermopile sensors, often fabricated on a silicon substrate using MEMS (Micro-Electro-Mechanical Systems) technology.^[8] Each pixel in the array functions as an independent non-contact thermometer.

Sensor Construction

A typical thermopile sensor consists of a series of "hot" and "cold" junctions. The hot junctions are positioned on a thermally isolated membrane with a high absorption coefficient for infrared radiation.^[9] When infrared radiation from an object strikes this membrane, its temperature increases. The cold junctions are maintained at a reference temperature, typically the ambient temperature of the sensor housing, which is measured by a separate temperature sensor like a thermistor.^[10] The temperature difference between the hot and cold junctions generates a voltage output proportional to the incident infrared radiation.^[7]

An array of these sensors allows for the creation of a thermal image, where each pixel's value corresponds to the temperature of a specific point on the target object.^[11]

Quantitative Performance Characteristics

The performance of a thermopile array is characterized by several key parameters. The following tables summarize typical performance data for various thermopile array sensors and the Seebeck coefficients for standard thermocouple materials.

Parameter	Typical Value Range	Unit	Description
Noise Equivalent Temperature Difference (NETD)	50 - 300	mK	The smallest temperature difference that the sensor can resolve. A lower NETD indicates a more sensitive sensor. [8] [11] [12]
Sensitivity	10 - 250	V/W	The output voltage generated per unit of incident infrared radiation power. Higher sensitivity indicates a stronger output signal for a given amount of radiation. [8]
Response Time (Time Constant)	5 - 50	ms	The time it takes for the sensor's output to reach 63.2% of its final value after a step change in incident radiation. Faster response times are crucial for measuring dynamic thermal processes. [13]
Array Format	8x8, 16x16, 32x32, 80x64, 120x84, 160x120	pixels	The number of individual sensor elements arranged in rows and columns. Higher resolution arrays provide more

			detailed thermal images. [11] [12] [14]
Field of View (FOV)	12°x9° to 120°x90°	degrees	The angular extent of the scene that is imaged by the sensor. The FOV is determined by the sensor's lens. [11]
Frame Rate	9 - 150	Hz	The number of thermal images the array can capture per second. Higher frame rates are necessary for observing fast-moving objects or rapid temperature changes. [12]

Table 1: Typical Performance Characteristics of Thermopile Array Sensors.

Thermocouple Type	Positive Material	Negative Material	Seebeck Coefficient (at 25°C) [$\mu\text{V}/^\circ\text{C}$]
E	Chromel	Constantan	62
J	Iron	Constantan	51
K	Chromel	Alumel	40
N	Nicrosil	Nisil	27
T	Copper	Constantan	41.5

Table 2: Seebeck Coefficients for Standard Thermocouple Types.[\[9\]](#)

Experimental Protocols

Accurate non-contact temperature measurement with thermopile arrays requires careful calibration and characterization. The following protocols provide a detailed methodology for these procedures.

Calibration of a Thermopile Array using a Black-Body Source

Objective: To establish a precise relationship between the thermopile array's output voltage and the known temperature of a calibrated black-body radiation source.[\[4\]](#)

Materials:

- Thermopile array sensor and its data acquisition system.
- Calibrated black-body radiation source with a known emissivity (typically > 0.95) and adjustable temperature control.[\[15\]](#)
- Precision thermometer to verify the black-body source temperature.
- Stable mounting fixtures for the thermopile array and black-body source.
- Data logging software.

Procedure:

- Setup:
 - Position the thermopile array at a fixed, known distance from the aperture of the black-body source. Ensure the sensor's field of view is completely filled by the black-body's radiating surface to avoid influences from the background.[\[7\]](#)
 - Allow both the thermopile array and the black-body source to thermally stabilize at the ambient temperature for at least 30 minutes.
- Data Acquisition:
 - Set the black-body source to a series of known temperatures across the desired measurement range (e.g., in 5°C or 10°C increments).

- At each temperature setpoint, allow the black-body source to stabilize completely.
- Record the output voltage from each pixel of the thermopile array and the corresponding ambient temperature reading from the sensor's internal thermistor.[4]
- For each temperature point, acquire multiple readings over a short period (e.g., 1 minute) and calculate the average to reduce noise.
- Data Analysis:
 - For each pixel, create a calibration curve by plotting the average output voltage against the corresponding black-body temperature.
 - Fit a polynomial function (often a second-order or higher polynomial) to the calibration data for each pixel. This function will be used to convert raw voltage readings into temperature values.[6] The relationship is based on the Stefan-Boltzmann law, where the output voltage is proportional to the difference between the fourth power of the object temperature and the fourth power of the sensor's ambient temperature.[7]

Characterization of NETD and Response Time

Objective: To quantify the Noise Equivalent Temperature Difference (NETD) and the response time of the thermopile array.

Materials:

- Calibrated thermopile array system.
- Two stable black-body sources with slightly different, precisely controlled temperatures (e.g., a difference of 1°C to 5°C).
- A mechanical chopper or shutter to rapidly switch the sensor's view between the two black-body sources.
- High-speed data acquisition system capable of capturing the transient response of the sensor.

Procedure for NETD Measurement:


- Setup:
 - Position the thermopile array to view one of the black-body sources.
- Data Acquisition:
 - Record a time series of the output voltage from each pixel for a specified duration (e.g., 60 seconds) at a constant black-body temperature.
- Data Analysis:
 - Calculate the standard deviation of the voltage readings for each pixel. This represents the temporal noise of the sensor.
 - Convert this voltage noise into a temperature noise using the sensitivity (dV/dT) of the pixel, which can be derived from the calibration curve at that specific temperature. The resulting value is the NETD.

Procedure for Response Time Measurement:


- Setup:
 - Position the thermopile array such that the mechanical chopper can rapidly switch its field of view between the two black-body sources set at different temperatures.
- Data Acquisition:
 - Trigger the data acquisition system simultaneously with the movement of the chopper.
 - Record the transient voltage response of each pixel as its view shifts from the lower temperature black body to the higher temperature black body.
- Data Analysis:
 - Analyze the recorded voltage step response for each pixel.
 - The response time (time constant) is the time it takes for the output signal to reach 63.2% of the total voltage difference between the two steady-state levels.

Visualizations

The following diagrams illustrate key processes and relationships in non-contact temperature measurement with thermopile arrays.

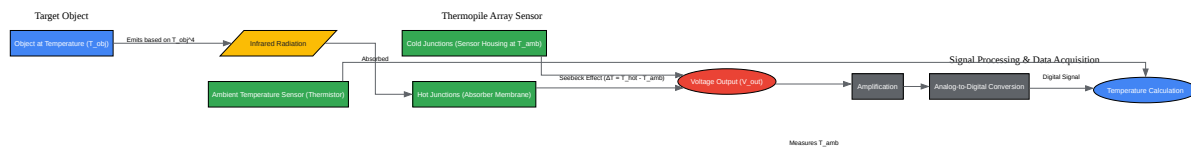



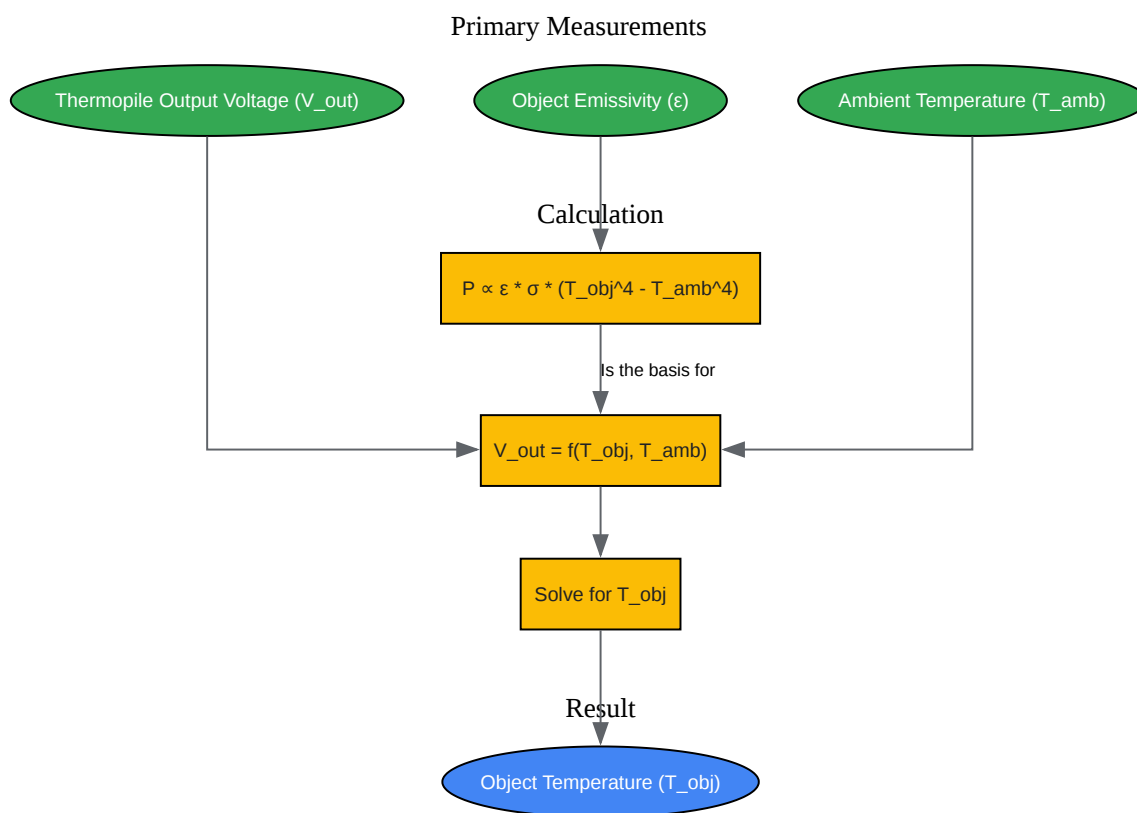

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Non-Contact Temperature Measurement Basics - Heimann \[heimannsensor.com\]](#)

- [2. robotstorehk.com](https://robotstorehk.com) [robotstorehk.com]
- [3. Access to this page has been denied.](#) [mouser.com]
- [4. AVR Freaks](https://avrfreaks.net) [avrfreaks.net]
- [5. optoprim.it](https://optoprim.it) [optoprim.it]
- [6. Demystifying Thermopile IR Temp Sensors | Fierce Sensors](#) [fiercesensors.com]
- [7. ama-science.org](https://ama-science.org) [ama-science.org]
- [8. hamamatsu.com](https://hamamatsu.com) [hamamatsu.com]
- [9. Design and Fabrication of Thermopile Infrared Detector Based on Carbon Black Nanoparticle Absorption Layer](#) [mdpi.com]
- [10. 80x64 Thermopile Array for Thermal Imaging - Heimann](#) [heimannsensor.com]
- [11. 160x120 Thermopile Array for Thermal Imaging - Heimann](#) [heimannsensor.com]
- [12. mdpi.com](https://mdpi.com) [mdpi.com]
- [13. Thermopile sensors, arrays, imaging and pyroelectric sensors](#) [expo21xx.com]
- [14. The Ultimate Guide to Blackbody Calibration for Infrared Thermometers |](#) panrantemperaturecalibration.com [panrantemperaturecalibration.com]
- [15. imeko.info](https://imeko.info) [imeko.info]
- To cite this document: BenchChem. [A Technical Guide to Non-Contact Temperature Measurement with Thermopile Arrays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15587400/docs#a-technical-guide-to-non-contact-temperature-measurement-with-thermopile-arrays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)